

Application Notes: Buthionine Sulfoximine Ethyl Ester in Combination with Chemotherapy Agents

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Compound of Interest		
Compound Name:	Buthionine sulfoximine ethyl ester	
Cat. No.:	B154722	Get Quote

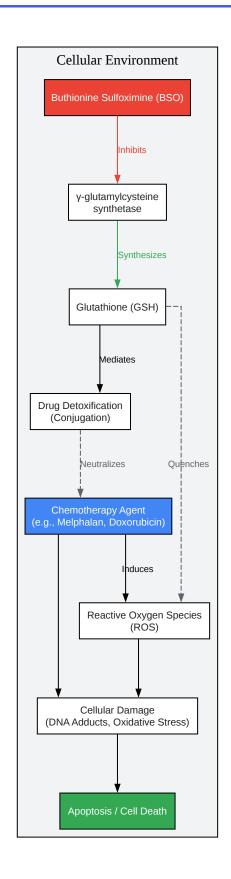
Introduction

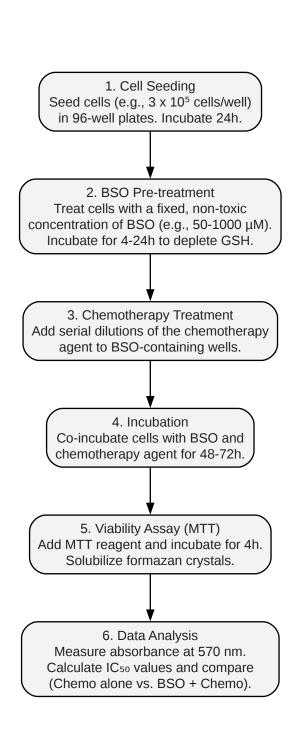
Buthionine sulfoximine (BSO) is a potent and specific inhibitor of γ-glutamylcysteine synthetase, the rate-limiting enzyme in the biosynthesis of glutathione (GSH).[1][2] Elevated intracellular levels of GSH, a key cellular antioxidant, are a major mechanism of resistance to several classes of chemotherapeutic drugs, including alkylating agents and platinum compounds.[3][4] GSH can detoxify these agents through direct conjugation or by quenching reactive oxygen species. By depleting intracellular GSH stores, BSO can sensitize resistant tumor cells to the cytotoxic effects of chemotherapy, a strategy known as chemosensitization.
[2][4] **Buthionine sulfoximine ethyl ester** (BSO-Et) is a prodrug of BSO, designed for enhanced cellular uptake, which is then intracellularly converted to BSO. These notes focus on the application of BSO in combination with various chemotherapy agents to enhance their therapeutic efficacy.

Mechanism of Action: GSH Depletion and Chemosensitization

The primary mechanism by which BSO enhances chemotherapy is through the irreversible inhibition of γ-glutamylcysteine synthetase. This action blocks the de novo synthesis of GSH, leading to a gradual depletion of the intracellular GSH pool. Lowered GSH levels compromise the tumor cell's ability to neutralize cytotoxic insults from chemotherapy, leading to increased DNA damage and apoptosis. This makes BSO a valuable adjuvant in cancer treatment, with the potential to overcome drug resistance and improve therapeutic outcomes.[4]







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References

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